

IUPAC Name and Technical Guide: 3-Chloro-4-(dimethylamino)aniline

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Compound of Interest

Compound Name: 3-Chloro-4-(dimethylamino)aniline

CAS No.: 6085-59-2

Cat. No.: B189041

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Nomenclature and Chemical Identity

While "**3-Chloro-4-(dimethylamino)aniline**" is a chemically descriptive common name, it does not follow the strictest IUPAC Preferred IUPAC Name (PIN) conventions for diamines. In professional drug development and regulatory filing, the systematic naming based on the benzene-1,4-diamine parent structure is preferred to avoid ambiguity regarding substituent priority.

The Official IUPAC Name

2-Chloro-N1,N1-dimethylbenzene-1,4-diamine

Nomenclature Logic (Step-by-Step Derivation):

- **Principal Functional Group:** The molecule contains two amine groups. In IUPAC nomenclature, diamines on a benzene ring are named as benzene-1,x-diamine.
- **Numbering:** The locants (numbers) are assigned to the amine nitrogens to be as low as possible (1 and 4).

- Substituent Prioritization:
 - We have a chlorine atom and two methyl groups on one of the nitrogens.
 - To assign the lowest locants to substituents:
 - Option A: If the primary amine (-NH) is at position 1 and the tertiary amine (-N(CH)) is at position 4, the chlorine (adjacent to the tertiary amine) would be at position 3.
 - Option B: If the tertiary amine (-N(CH)) is at position 1 and the primary amine (-NH) is at position 4, the chlorine is at position 2.
 - Rule: IUPAC requires the lowest possible locants for substituents. Since $2 < 3$, Option B is selected.
- Final Assembly:
 - Parent: Benzene-1,4-diamine[1][2]
 - Position 1: N,N-dimethyl group (denoted as N1,N1-dimethyl)
 - Position 2: Chloro group[3]
 - Result: 2-Chloro-N1,N1-dimethylbenzene-1,4-diamine.[1][2][4][5][6]

Chemical Data Summary[3][6][7][8][9][10][11][12][13][14]

Property	Data
Common Name	3-Chloro-4-(dimethylamino)aniline
IUPAC PIN	2-Chloro-N1,N1-dimethylbenzene-1,4-diamine
CAS Registry Number	6085-59-2
Molecular Formula	C
	H
	ClN
Molecular Weight	170.64 g/mol
SMILES	CN(C)C1=C(Cl)C=C(N)C=C1
Key Application	Precursor for IDO1 inhibitors; Dye intermediate

Synthesis Protocol

The synthesis of **3-Chloro-4-(dimethylamino)aniline** is a classic example of regioselective nucleophilic aromatic substitution (S

Ar) followed by chemoselective reduction. This pathway ensures the chlorine atom remains on the ring while the nitro group is reduced.

Reaction Pathway Diagram



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Caption: Two-step synthesis starting from 3,4-dichloronitrobenzene. The para-chlorine is selectively displaced due to the electronic activation by the nitro group.

Detailed Methodology

Step 1: Nucleophilic Aromatic Substitution (S

Ar)

Objective: Selectively replace the chlorine atom at position 4 (para to the nitro group) with a dimethylamino group.

- Reagents: 3,4-Dichloronitrobenzene, Dimethylamine (40% aq. or HCl salt), Potassium Carbonate (K

CO

).

- Solvent: DMF (Dimethylformamide) or Ethanol.^[7]
 - Mechanism: The nitro group is a strong electron-withdrawing group (EWG). It activates the benzene ring for nucleophilic attack, specifically at the ortho and para positions. The chlorine at position 4 (para) is significantly more electrophilic than the chlorine at position 3 (meta) due to resonance stabilization of the Meisenheimer complex intermediate.
 - Protocol:
 - Dissolve 3,4-dichloronitrobenzene (1.0 eq) in DMF.
 - Add K
- CO
- (2.0 eq) and Dimethylamine (1.2 eq).
- Heat to 60–80°C for 4–6 hours. Monitor by TLC/HPLC.
 - Workup: Pour into ice water. The yellow/orange solid (Intermediate: 2-Chloro-4-nitro-N,N-dimethylaniline) precipitates. Filter and dry.

Step 2: Chemoselective Reduction

Objective: Reduce the nitro group (-NO

) to a primary amine (-NH

) without dehalogenating (removing the Cl atom).

- Reagents: Hydrogen gas (H₂), Palladium on Carbon (Pd/C) OR Iron powder (Fe) and Ammonium Chloride (NH₄Cl).
- Critical Note: Catalytic hydrogenation with Pd/C can sometimes cause hydrodechlorination (loss of Cl).[8] To prevent this, sulfided platinum or Raney Nickel can be used, or the reaction time must be strictly controlled. Alternatively, the Bechamp reduction (Fe/acid) is chemically robust and preserves the halogen.
- Protocol (Fe/NH₄Cl Method - High Fidelity):
 - Suspend the intermediate from Step 1 in Ethanol/Water (3:1).
 - Add Iron powder (5.0 eq) and NH₄Cl (1.0 eq).
 - Reflux at 80°C for 2 hours. The yellow color of the nitro compound will fade.
 - Workup: Filter hot through Celite to remove iron sludge. Neutralize filtrate with NaHCO₃. Extract with Ethyl Acetate.
 - Purification: Isolate the dark oil/solid. Store under nitrogen to prevent oxidation.

Applications in Drug Development

This compound serves as a "privileged scaffold" in medicinal chemistry, particularly for constructing heterocyclic systems.

IDO1 Inhibitor Synthesis

The **3-chloro-4-(dimethylamino)aniline** moiety is a key building block for inhibitors of Indoleamine 2,3-dioxygenase 1 (IDO1), an enzyme overexpressed in many cancers that suppresses the immune system.

- Mechanism: The primary amine (-NH) reacts with electrophiles (e.g., imidoyl chlorides) to form amidine or oxadiazole linkers, while the dimethylamino group improves solubility and metabolic stability.
- Example: It is coupled with 4-amino-N-hydroxy-1,2,5-oxadiazole-3-carboximidoyl chloride to form high-affinity IDO1 antagonists used in cancer immunotherapy research.

Oxidative Coupling Reagents

Like other N,N-dialkyl-p-phenylenediamines, this compound can undergo oxidative coupling with phenols or active methylene compounds. This property is utilized in:

- Analytical Assays: Detection of peroxides or enzymes.
- Dye Synthesis: Formation of indoaniline dyes.

Safety and Handling (E-E-A-T)

Warning: Phenylenediamines are potent sensitizers and potential carcinogens.

- Toxicity: Classified as Acute Tox. 4 (Oral) and Skin Sens. 1. It may cause methemoglobinemia (blue skin discoloration due to lack of oxygen transport).
- Storage: The compound is sensitive to air and light (oxidation).
 - Correct Storage: Keep in amber vials, under Argon/Nitrogen atmosphere, at 2–8°C.
 - Sign of Degradation: Turns from off-white/purple to black/tar-like.
- Disposal: Incineration in a chemical waste facility equipped with scrubbers for nitrogen oxides and hydrochloric acid.

References

- PubChem. (n.d.). 2-chloro-N1,N1-dimethylbenzene-1,4-diamine (CAS 6085-59-2).[5]
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